

# 18-Methoxy-18-oxooctadecanoic acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 18-Methoxy-18-oxooctadecanoic acid

Cat. No.: B3029622

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## Technical Guide on the Safety of 18-Methoxy-18-oxooctadecanoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides a comprehensive technical overview of the safety information for **18-Methoxy-18-oxooctadecanoic acid** (CAS No. 72849-35-5), a long-chain fatty acid derivative. The information is compiled from various chemical supplier safety data sheets and public chemical databases. This guide is intended for professionals in research and drug development who may handle this substance. It summarizes key safety data, hazard classifications, and recommended handling procedures. While specific toxicological studies on this compound are not publicly available, this guide outlines the likely experimental frameworks used to determine its known hazards.

## Chemical Identification and Physical Properties

**18-Methoxy-18-oxooctadecanoic acid**, also known as Octadecanedioic acid monomethyl ester, is a solid organic compound.<sup>[1][2]</sup> Its key identifiers and physical properties are summarized below.

Property	Value	Source(s)
CAS Number	72849-35-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	328.49 g/mol	<a href="#">[1]</a>
Physical State	Solid	<a href="#">[5]</a>
Melting Point	72-74 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point (Predicted)	439.8 ± 18.0 °C at 760 mmHg	<a href="#">[4]</a>
Density (Predicted)	0.965 ± 0.06 g/cm <sup>3</sup>	<a href="#">[2]</a>
Appearance	Colorless to light yellow solid	<a href="#">[2]</a>
Solubility	Soluble in organic solvents (ethers, esters, alcohols); insoluble in water.	<a href="#">[2]</a>

## Hazard Identification and Classification

This compound is classified as an irritant. The Globally Harmonized System (GHS) classification is consistent across multiple suppliers.

Parameter	Classification	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[5]</a>
Signal Word	Warning	<a href="#">[5]</a> <a href="#">[6]</a>
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	<a href="#">[5]</a> <a href="#">[6]</a>
Transport Information	Non-hazardous for road (ADR/RID), sea (IMDG), and air (IATA) transport.	<a href="#">[1]</a>

Note: Quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values for **18-Methoxy-18-oxooctadecanoic acid** are not readily available in the public domain based on the conducted searches.

## Precautionary Measures and Safe Handling

Based on the hazard classification, a series of precautionary statements and safe handling procedures are recommended.

Category	Precautionary Statement Code(s)	Description	Source(s)
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[5]
P264	Wash hands thoroughly after handling.	[5]	
P270	Do not eat, drink or smoke when using this product.	[5]	
P271	Use only outdoors or in a well-ventilated area.	[5]	
P280	Wear protective gloves/protective clothing and eye/face protection.	[5][6]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water and soap.	[5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[5][6]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][6]	

P312	Call a POISON CENTER or doctor/physician if you feel unwell.	[6]
P332 + P313	If skin irritation occurs: Get medical advice/attention.	[6]
Storage	-	Store in a sealed container in a dry, well-ventilated place. Keep away from sources of ignition. [1][7]
Disposal	-	Dispose of contents/container in accordance with local/regional/national/international regulations. -

## Experimental Protocols for Hazard Determination

While the specific test reports for this compound are not available, the hazard classifications (H315, H319) are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

### Representative Protocol: In Vitro Skin Irritation (OECD TG 439)

The "Causes skin irritation" (H315) classification is often based on in vitro tests using Reconstructed human Epidermis (RhE) models.

Methodology:

- Tissue Preparation: Commercially available RhE tissue models are cultured to form a stratified, differentiated epidermis.

- **Chemical Exposure:** A precise amount of the test chemical (**18-Methoxy-18-oxooctadecanoic acid**, likely dissolved in a suitable solvent or applied as a solid) is applied topically to the tissue surface.
- **Incubation:** The treated tissues are incubated for a defined period (e.g., 15-60 minutes).
- **Rinsing and Post-Incubation:** The chemical is thoroughly rinsed off, and the tissues are transferred to fresh medium and incubated for an extended period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Tissue viability is measured using a quantitative assay, most commonly the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product, which is then extracted and quantified spectrophotometrically.
- **Classification:** A substance is classified as an irritant if the mean tissue viability is reduced below a defined threshold (e.g.,  $\leq 50\%$ ) compared to negative controls.

## Representative Protocol: Serious Eye Damage/Eye Irritation (OECD TG 492)

The "Causes serious eye irritation" (H319) classification can be determined using in vitro methods on reconstructed human cornea-like epithelium (RhCE) models.

### Methodology:

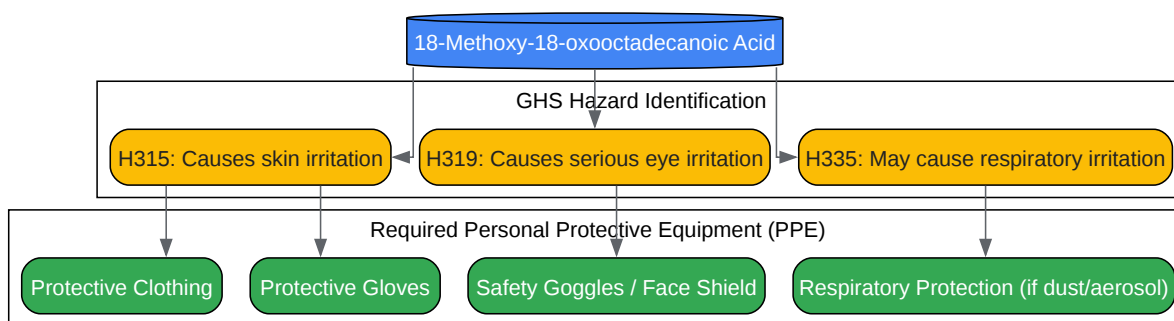
- **Tissue Preparation:** 3D RhCE tissue models are equilibrated in culture medium.
- **Chemical Exposure:** The solid test chemical (50 mg) or liquid (50  $\mu$ L) is applied directly to the epithelial surface of duplicate tissues.
- **Incubation:** Tissues are exposed for a standardized duration (e.g., 6 hours for solids).
- **Post-Exposure Incubation:** Tissues are rinsed and placed in a post-incubation medium for a period (e.g., 18 hours) to allow for recovery or progression of injury.
- **Viability Assessment:** Cell viability is determined using the MTT assay, similar to the skin irritation protocol. The amount of formazan produced is directly proportional to the

percentage of viable cells.

- Classification: A chemical is identified as causing serious eye irritation if the mean tissue viability falls below a specific threshold (e.g.,  $\leq 60\%$ ).

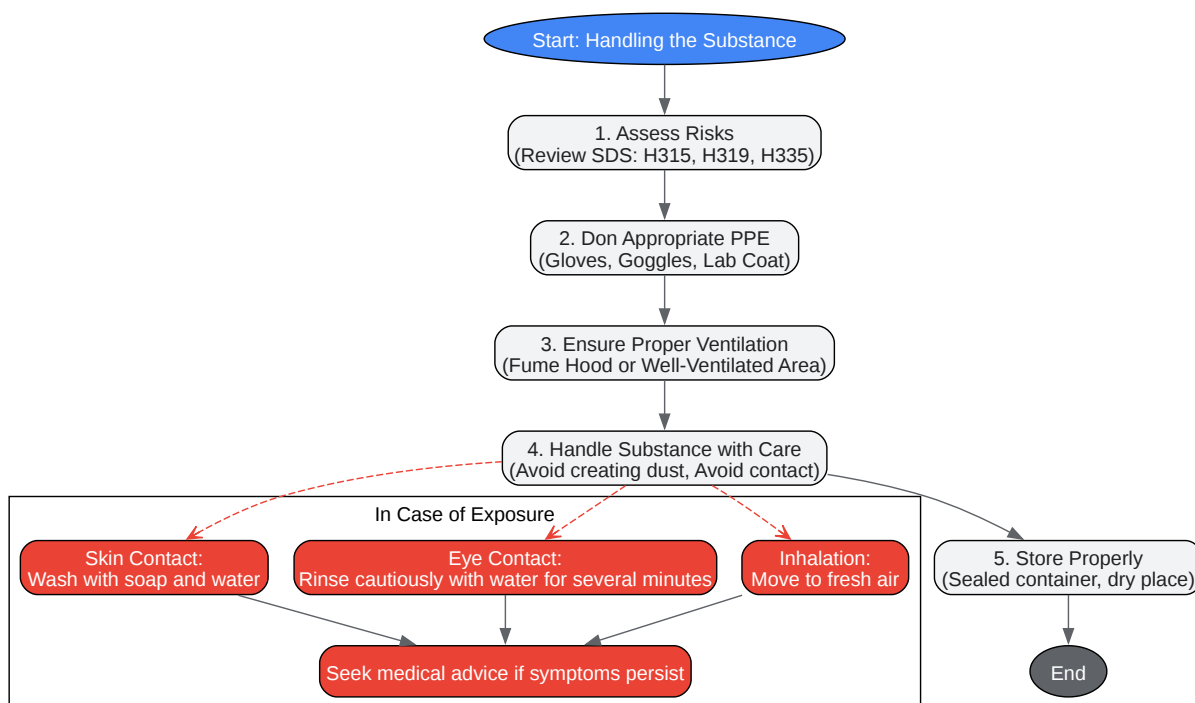
## Visualized Workflows and Logic

The following diagrams illustrate the logical flow for risk assessment and the recommended workflow for safe handling of **18-Methoxy-18-oxooctadecanoic acid**.



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Caption: GHS Hazard Identification and corresponding PPE recommendations.



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Caption: Recommended safe handling workflow for laboratory use.

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